

An In-Depth Technical Guide on 5-Hexenyl Acetate

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Compound of Interest

Compound Name: 5-Hexenyl acetate

Cat. No.: B1332132

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the molecular properties of **5-Hexenyl acetate**, a key chemical compound with applications in various research and development sectors.

Core Molecular Data

The fundamental molecular attributes of **5-Hexenyl acetate** are summarized below. This data is foundational for experimental design, analytical characterization, and integration into drug development pipelines.

Identifier	Value	Source
Chemical Name	5-Hexenyl Acetate	N/A
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2]
Molecular Weight	142.20 g/mol	[1]
CAS Number	5048-26-0	[3][1][2]

Experimental Protocols

Determination of Molecular Weight via Mass Spectrometry

The molecular weight of **5-Hexenyl acetate** can be experimentally verified using mass spectrometry. The following provides a generalized protocol for this analysis.

Objective: To confirm the molecular weight of a **5-Hexenyl acetate** sample.

Instrumentation:

- A mass spectrometer (e.g., Quadrupole, Time-of-Flight) coupled with an ionization source (e.g., Electrospray Ionization - ESI, or Electron Ionization - EI).
- Syringe pump or autosampler for sample introduction.

Materials:

- **5-Hexenyl acetate** sample.
- High-purity solvent (e.g., methanol, acetonitrile) for sample dilution and as a mobile phase.
- Calibration standard appropriate for the mass range.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **5-Hexenyl acetate** in the chosen solvent. The concentration will depend on the sensitivity of the mass spectrometer, but a typical starting point is in the low $\mu\text{g/mL}$ range.
- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard to ensure mass accuracy.
- **Ionization:** Introduce the sample into the ionization source. For a volatile compound like **5-Hexenyl acetate**, Electron Ionization (EI) is a common and effective method. EI will fragment the molecule, but the molecular ion peak (M^+) will be indicative of the molecular weight.
- **Mass Analysis:** The ionized sample is guided into the mass analyzer, which separates the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** The detector records the abundance of ions at each m/z value, generating a mass spectrum.

- Data Interpretation: Locate the molecular ion peak in the spectrum. For **5-Hexenyl acetate**, this peak should correspond to an m/z value of approximately 142.20. The fragmentation pattern can also be used to confirm the structure of the compound.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental composition of **5-Hexenyl acetate** and its total molecular weight.

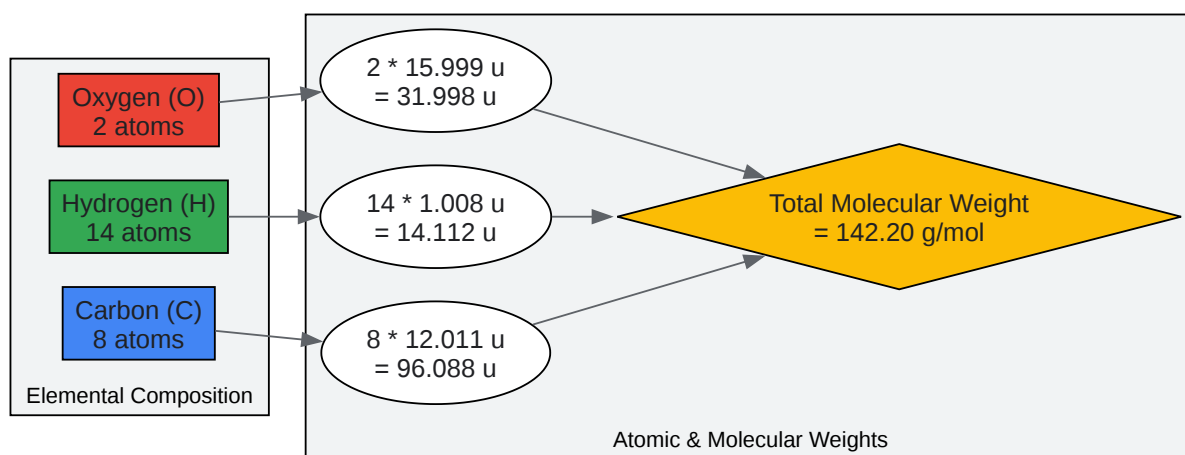


Figure 1: Molecular Weight Composition of 5-Hexenyl Acetate

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Caption: Molecular weight breakdown of **5-Hexenyl Acetate**.

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References

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